

Application Notes and Protocols for Lufenuron in Integrated Pest Management (IPM) Strategies

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Compound of Interest

Compound Name: Lufenuron

Cat. No.: B1675419

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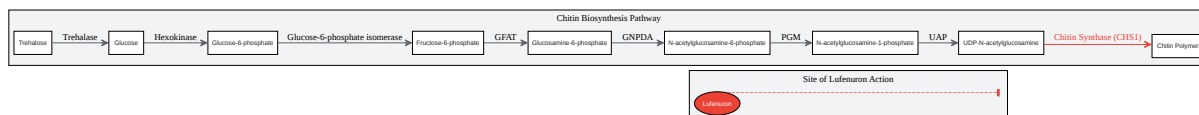
For Researchers, Scientists, and Drug Development Professionals

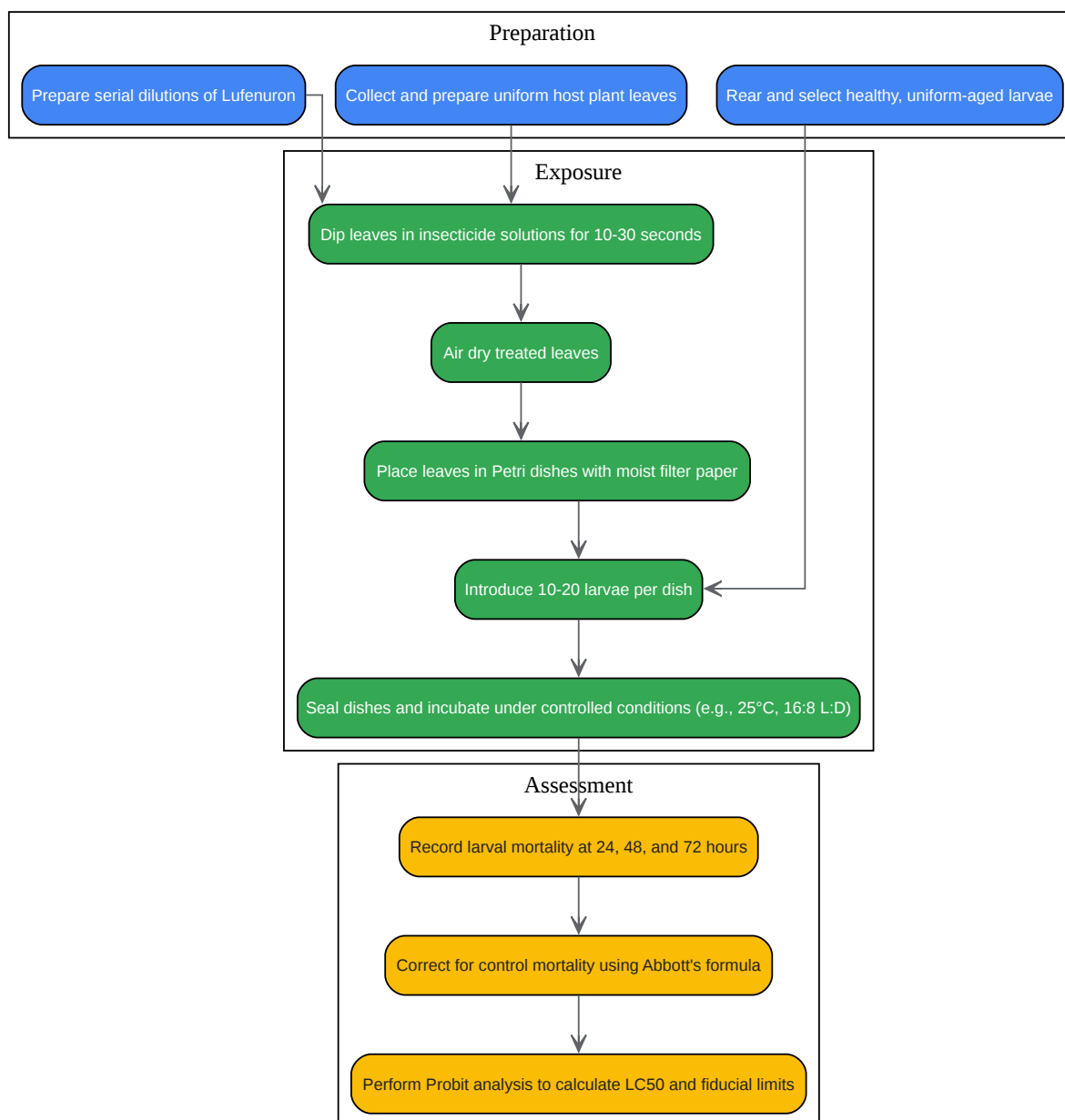
Introduction

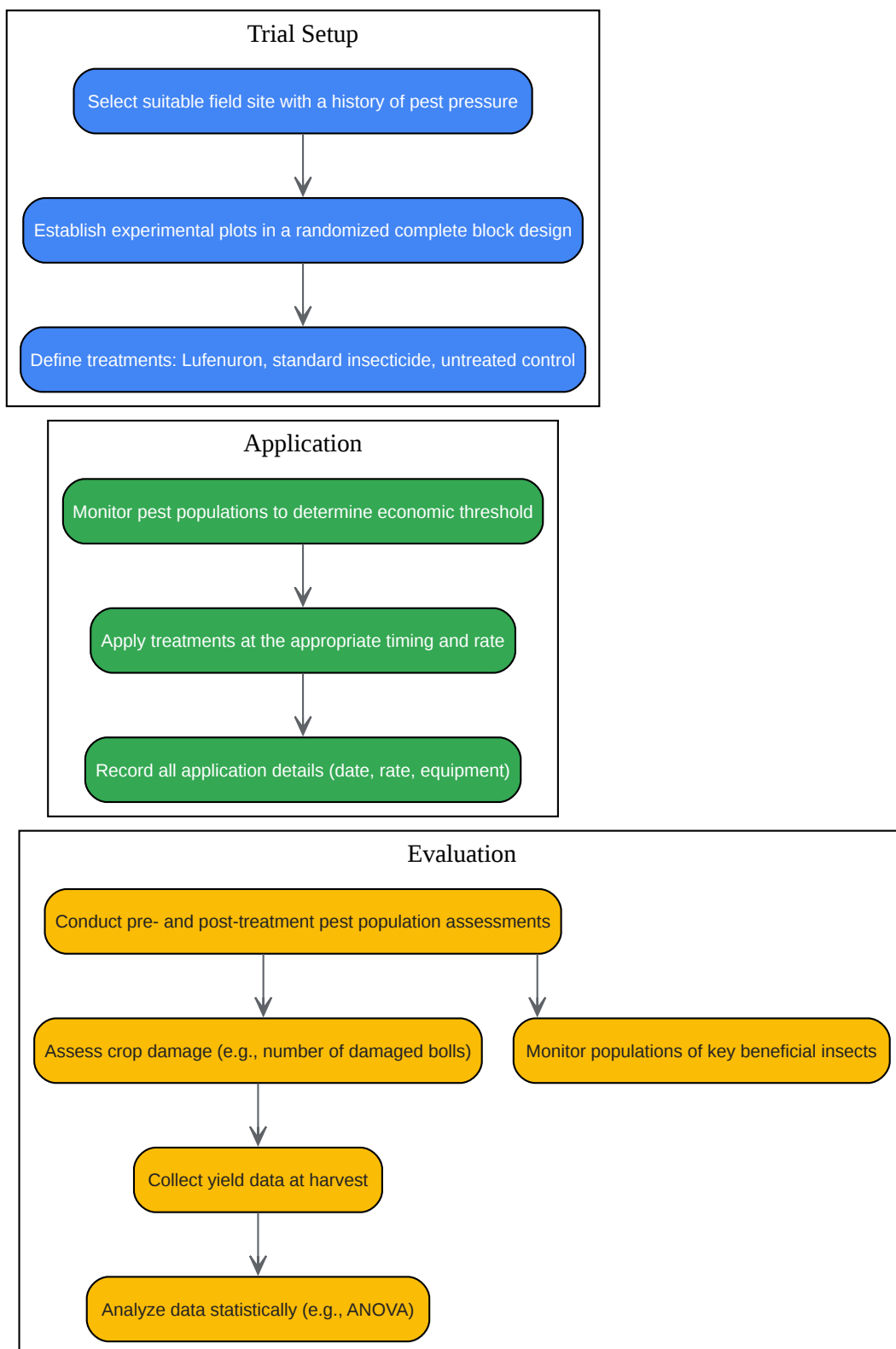
Lufenuron is a benzoylurea insecticide that acts as an insect growth regulator (IGR).[1][2] Its primary mechanism of action is the inhibition of chitin synthesis, a crucial component of the insect exoskeleton.[3] This disruption of the molting process makes **lufenuron** particularly effective against the larval stages of various insect pests.[2] As a selective insecticide with a favorable toxicological profile for non-target organisms, **lufenuron** is a valuable tool in Integrated Pest Management (IPM) programs.[4][5] These application notes provide detailed information on the use of **lufenuron** in IPM, including its mechanism of action, target pests, quantitative efficacy data, and protocols for experimental evaluation.

Mechanism of Action: Inhibition of Chitin Synthesis

Lufenuron specifically targets the synthesis of chitin, a long-chain polymer of N-acetylglucosamine that is essential for the formation of the insect cuticle.[3][6] By inhibiting the enzyme chitin synthase, **lufenuron** prevents the proper formation of the new exoskeleton during molting.[6] Larvae exposed to **lufenuron** are unable to shed their old cuticle or the newly formed one is malformed and unable to withstand the pressures of molting, leading to mortality. **Lufenuron** also exhibits significant ovicidal activity, as the developing embryo within the egg is unable to properly form its initial cuticle, preventing hatching.[2]







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